

Experimental Data on Robinin's Activity

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Compound Focus: Robinin

CAS No.: 301-19-9

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The following table summarizes the key experimental findings for **Robinin** from recent scientific literature.

Biological Activity	Experimental Model	Key Findings & Quantitative Data	Proposed Signaling Pathway
Cardioprotection [1]	H9c2 cardiomyocytes; Sprague-Dawley rats (ISO-induced injury)	↓ ROS generation; ↓ apoptosis; preserved cell morphology; modulated ER stress proteins (dose-dependent).	Not fully detailed; involves inhibition of ER stress-mediated apoptosis.
Anti-tumor (Pancreatic Cancer) [2]	Pancreatic cancer cell lines (Mia-PACA2, PANC-1); mouse model	↓ Cell proliferation & migration (CCK-8, wound healing assay); ↓ EMT markers (α -SMA, Snail); ↓ inflammation (IL-6, TNF- α).	TLR2 → PI3K → AKT
Anti-inflammatory [3]	Ox-LDL induced inflammatory model	Ameliorated inflammatory insult.	TLR4 → NF- κ B

Detailed Experimental Protocols

For researchers interested in replicating these studies, here is a detailed look at the methodologies used in the key papers.

- **Cardioprotective Effects (in vitro) [1]**

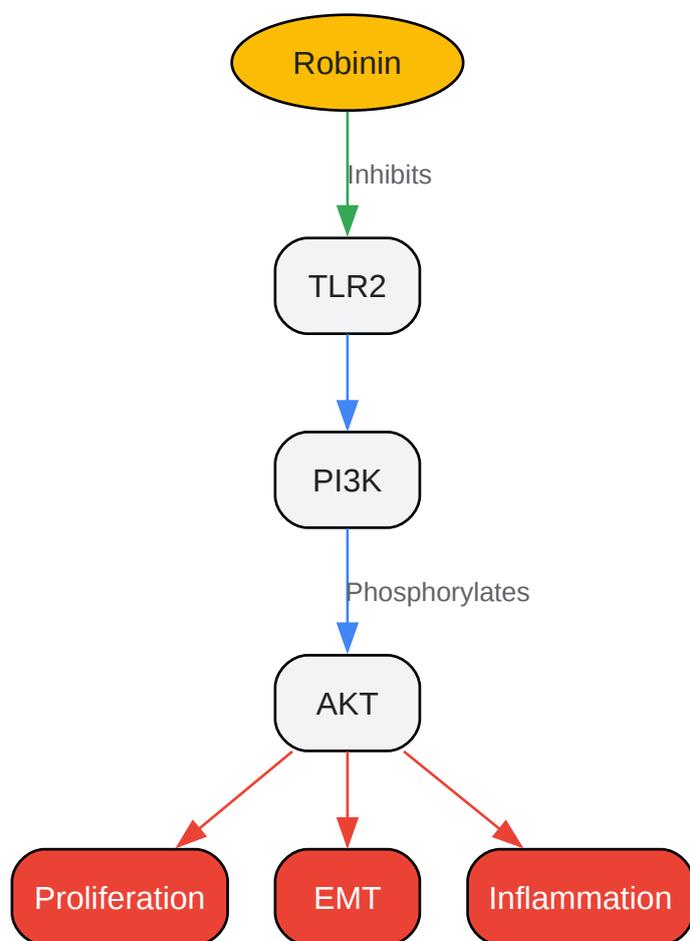
- **Cell Culture:** H9c2 cardiomyoblasts from rat embryos were cultured in high-glucose DMEM with 10% FBS and differentiated using retinoic acid.
- **Treatment Groups:** Cells were divided into:
 - Control (medium only)
 - **Robinin**-only (50 µg/mL)
 - **Robinin** (50 µg/mL) + Isoproterenol (ISO, 100 µM)
 - Metoprolol (50 µM) + ISO (100 µM)
- **Assays:** Cell viability (MTT assay), intracellular ROS detection (DCFH2-DA fluorescent probe), and apoptosis analysis (Acridine Orange/Ethidium Bromide double staining).

- **Anti-tumor Effects (in vitro) [2]**

- **Cell Lines:** Human pancreatic cancer cells (Mia-PACA2, PANC-1) and a normal pancreatic ductal cell line (HPNE).
- **Cytotoxicity & Proliferation:** Measured using a Cell Counting Kit-8 (CCK-8). Cells were treated with **Robinin** (500 nM to 10 µM) for 24 hours for cytotoxicity, and proliferation was monitored over 72 hours.
- **Migration:** Assessed via a wound healing assay.
- **Molecular Analysis:** Expression of markers for EMT (α -SMA, Snail) and inflammation (IL-6, TNF- α) were evaluated using qRT-PCR and Western blot. A TLR2 agonist (CU-T12-9) was used to confirm **Robinin**'s target.

Signaling Pathway Diagram

The study on pancreatic cancer identified a specific signaling pathway through which **Robinin** exerts its anti-tumor effects. The diagram below illustrates this mechanism.



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Insights for Further Research

The current literature clearly establishes **Robinin's** bioactivity in distinct disease models, but a direct comparison with its structural analogs is a significant knowledge gap. To advance your research, I suggest the following steps:

- **Focus on the Core Structure:** **Robinin** is a glycoside of the flavonoid **Kaempferol**, connected to sugar moieties (rhamnose and galactose) [4]. Your search for analogs should center on other **Kaempferol glycosides**.
- **Refine Your Search:** You will likely need to perform more targeted searches using terms like "kaempferol glycosides biological activity," "kaempferol derivative comparison," or specifically investigate compounds mentioned in the literature as being related to **Robinin**.
- **Explore Specialized Databases:** Platforms like PubChem, ChEMBL, or Scopus can be more effective for finding information on structural analogs and their comparative bioactivities.

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References

1. Robinin attenuates cardiac oxidative stress-induced ... [pmc.ncbi.nlm.nih.gov]
2. Robinin inhibits pancreatic cancer cell proliferation, EMT and ... [cancer-ci.biomedcentral.com]
3. | CAS#:301-19-9 | Chemsrvc Robinin [chemsrc.com]
4. | C33H40O19 Robinin [chemspider.com]

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